

Measuring FZD7 Expression in Cancer Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: F7H

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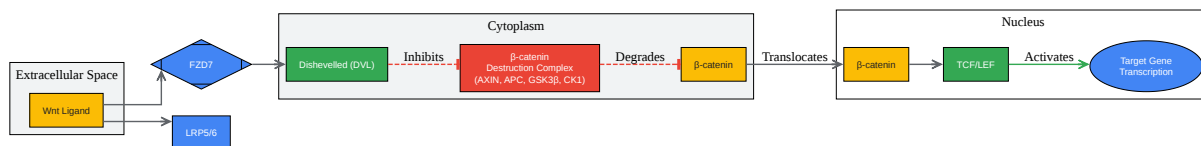
For Researchers, Scientists, and Drug Development Professionals

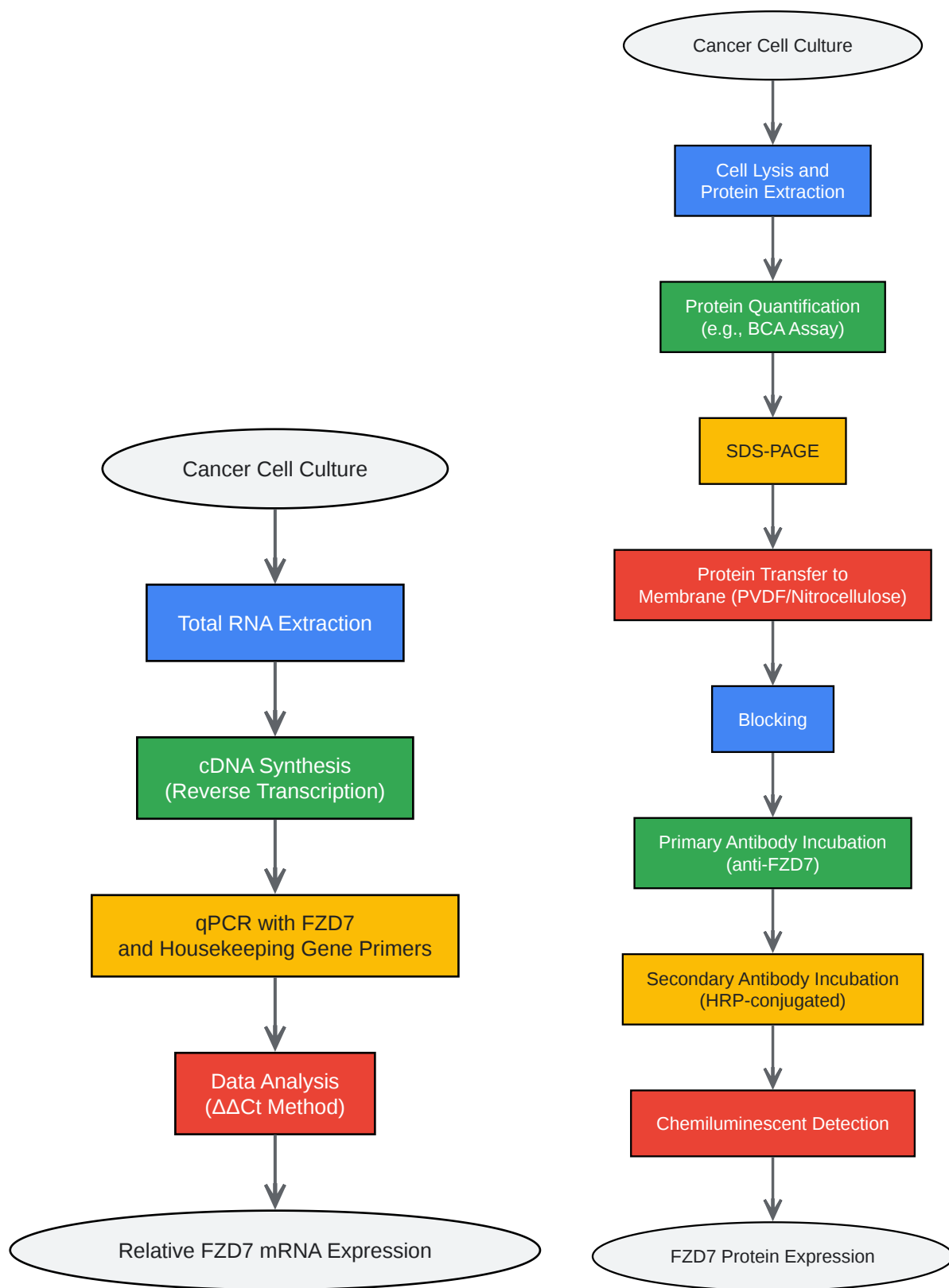
Introduction

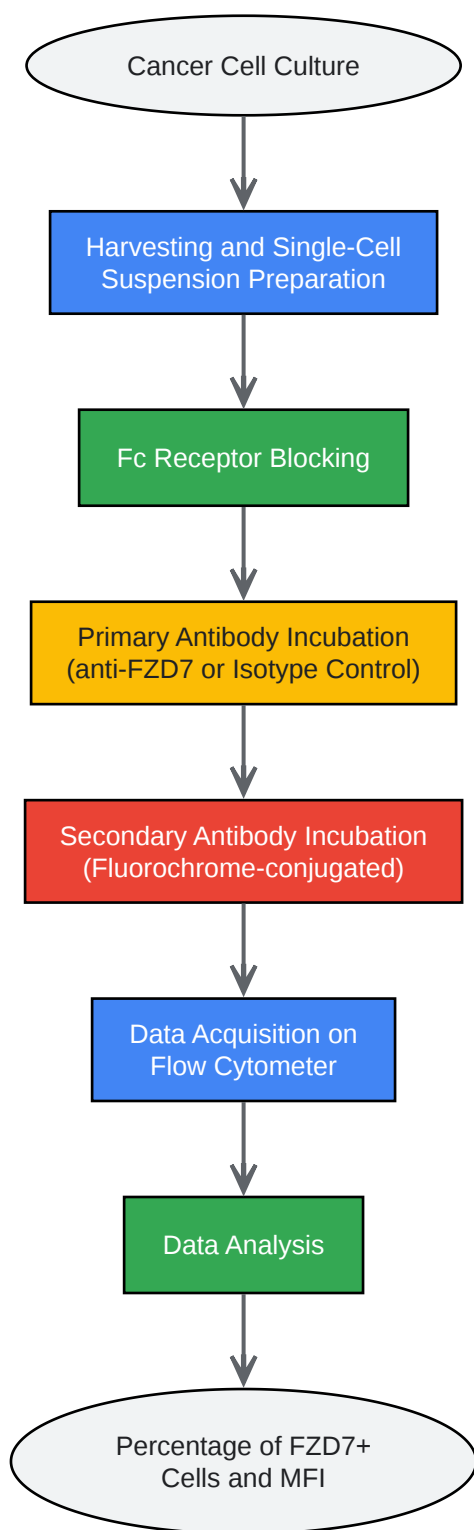
Frizzled-7 (FZD7), a member of the Frizzled family of transmembrane receptors, plays a pivotal role in the Wnt signaling pathway. Dysregulation of the Wnt/FZD7 axis is increasingly implicated in the initiation, progression, and metastasis of various cancers, including colorectal, breast, and liver cancer. Consequently, accurate and reliable measurement of FZD7 expression in cancer cells is crucial for basic research, biomarker discovery, and the development of targeted therapeutics. This document provides detailed protocols for the quantification of FZD7 expression at both the mRNA and protein levels.

FZD7 Signaling Pathway in Cancer

FZD7 is a key receptor in the canonical Wnt/ β -catenin signaling pathway. Upon binding of a Wnt ligand, FZD7 recruits the co-receptor LRP5/6 and the scaffold protein Dishevelled (DVL). This leads to the inhibition of the β -catenin destruction complex (comprising AXIN, APC, GSK3 β , and CK1), resulting in the stabilization and nuclear translocation of β -catenin. In the nucleus, β -catenin acts as a transcriptional co-activator with TCF/LEF transcription factors to upregulate target genes involved in cell proliferation, survival, and differentiation.







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